

Methyl(pentan-2-yl)amine hydrochloride chemical structure and properties

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Compound of Interest

Compound Name: *Methyl(pentan-2-yl)amine
hydrochloride*

Cat. No.: *B1416764*

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An In-depth Technical Guide to Methyl(pentan-2-yl)amine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and potential biological effects of **methyl(pentan-2-yl)amine hydrochloride**. The information presented herein is intended for a scientific audience and is supported by available chemical data and literature.

Chemical Structure and Identification

Methyl(pentan-2-yl)amine hydrochloride is a secondary amine hydrochloride salt. The chemical structure consists of a pentane chain with a methylamino group attached to the second carbon atom.

Caption: Chemical structure of **Methyl(pentan-2-yl)amine hydrochloride**.

Table 1: Chemical Identifiers

Identifier	Value	Source
IUPAC Name	N-methylpentan-2-amine;hydrochloride	[1]
CAS Number	130985-80-7	[1]
Molecular Formula	C ₆ H ₁₆ ClN	[1]
InChI	InChI=1S/C6H15N.ClH/c1-4-5-6(2)7-3;/h6-7H,4-5H2,1-3H3;1H	[1]
InChIKey	AOMLOTWGVLUQZ-UHFFFAOYSA-N	[1]
Canonical SMILES	<chem>CCCC(C)NC.Cl</chem>	[1]

Physicochemical Properties

The physicochemical properties of **methyl(pentan-2-yl)amine hydrochloride** have been primarily determined through computational methods.

Table 2: Computed Physicochemical Properties

Property	Value	Source
Molecular Weight	137.65 g/mol	[1]
Exact Mass	137.0971272 Da	[1]
Topological Polar Surface Area	12 Å ²	[1]
Heavy Atom Count	8	[1]
Formal Charge	0	[1]
Complexity	51.9	[1]
Isotope Atom Count	0	[1]
Defined Atom Stereocenter Count	0	[1]
Undefined Atom Stereocenter Count	1	[1]
Defined Bond Stereocenter Count	0	[1]
Undefined Bond Stereocenter Count	0	[1]
Covalently-Bonded Unit Count	2	[1]
Compound Is Canonicalized	Yes	[1]

Synthesis and Characterization

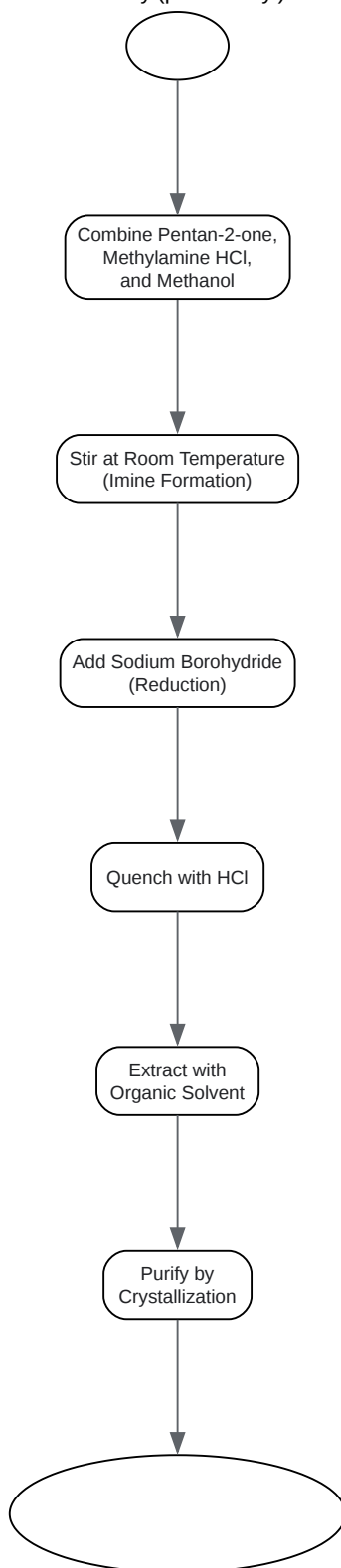
The primary method for the synthesis of **methyl(pentan-2-yl)amine hydrochloride** is through the reductive amination of pentan-2-one with methylamine.

Experimental Protocol: Synthesis by Reductive Amination

The following is a representative experimental protocol for the synthesis of a secondary amine via reductive amination. This protocol is based on established methods for similar chemical

transformations and should be adapted and optimized for the specific synthesis of **methyl(pentan-2-yl)amine hydrochloride**.

Synthesis Workflow of Methyl(pentan-2-yl)amine Hydrochloride



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Caption: A plausible workflow for the synthesis of **Methyl(pentan-2-yl)amine hydrochloride**.

Materials:

- Pentan-2-one
- Methylamine hydrochloride
- Methanol
- Sodium borohydride
- Hydrochloric acid (concentrated and dilute)
- Diethyl ether (or other suitable organic solvent)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- **Imine Formation:** In a round-bottom flask, dissolve pentan-2-one (1 equivalent) and methylamine hydrochloride (1.2 equivalents) in methanol. Stir the mixture at room temperature for 1-2 hours to facilitate the formation of the intermediate imine.
- **Reduction:** Cool the reaction mixture in an ice bath. Slowly add sodium borohydride (1.5 equivalents) portion-wise, ensuring the temperature remains below 20°C. After the addition is complete, allow the reaction to warm to room temperature and stir for an additional 12-24 hours.

- **Quenching and Work-up:** Carefully quench the reaction by the slow addition of dilute hydrochloric acid until the pH is acidic. Concentrate the mixture under reduced pressure using a rotary evaporator to remove the methanol.
- **Extraction:** Add water to the residue and basify with a concentrated sodium hydroxide solution. Extract the aqueous layer with diethyl ether (3 x 50 mL). Combine the organic extracts and dry over anhydrous magnesium sulfate.
- **Salt Formation and Purification:** Filter the drying agent and bubble dry hydrogen chloride gas through the ethereal solution, or add a solution of HCl in isopropanol, to precipitate the hydrochloride salt. Collect the solid by filtration, wash with cold diethyl ether, and dry under vacuum to yield **methyl(pentan-2-yl)amine hydrochloride**. The product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/ether).

Characterization Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- **¹H NMR:** Dissolve a sample of the compound in a suitable deuterated solvent (e.g., D₂O, CD₃OD, or DMSO-d₆). Record the spectrum on a 300 or 400 MHz spectrometer. The expected signals would include a triplet for the terminal methyl group of the propyl chain, a multiplet for the adjacent methylene group, another multiplet for the next methylene group, a multiplet for the methine proton attached to the nitrogen and a terminal methyl group, a singlet for the N-methyl group, and a broad singlet for the N-H proton.
- **¹³C NMR:** Record the spectrum on a 75 or 100 MHz spectrometer using the same sample. The spectrum should show six distinct carbon signals corresponding to the different carbon environments in the molecule.

Gas Chromatography-Mass Spectrometry (GC-MS):

- **Sample Preparation:** Prepare a dilute solution of the free base (obtained by neutralizing the hydrochloride salt) in a volatile organic solvent such as methanol or dichloromethane.
- **GC Conditions:** Use a non-polar or mid-polar capillary column (e.g., DB-5ms). Set a suitable temperature program, for instance, starting at 50°C and ramping up to 250°C at a rate of 10°C/min.

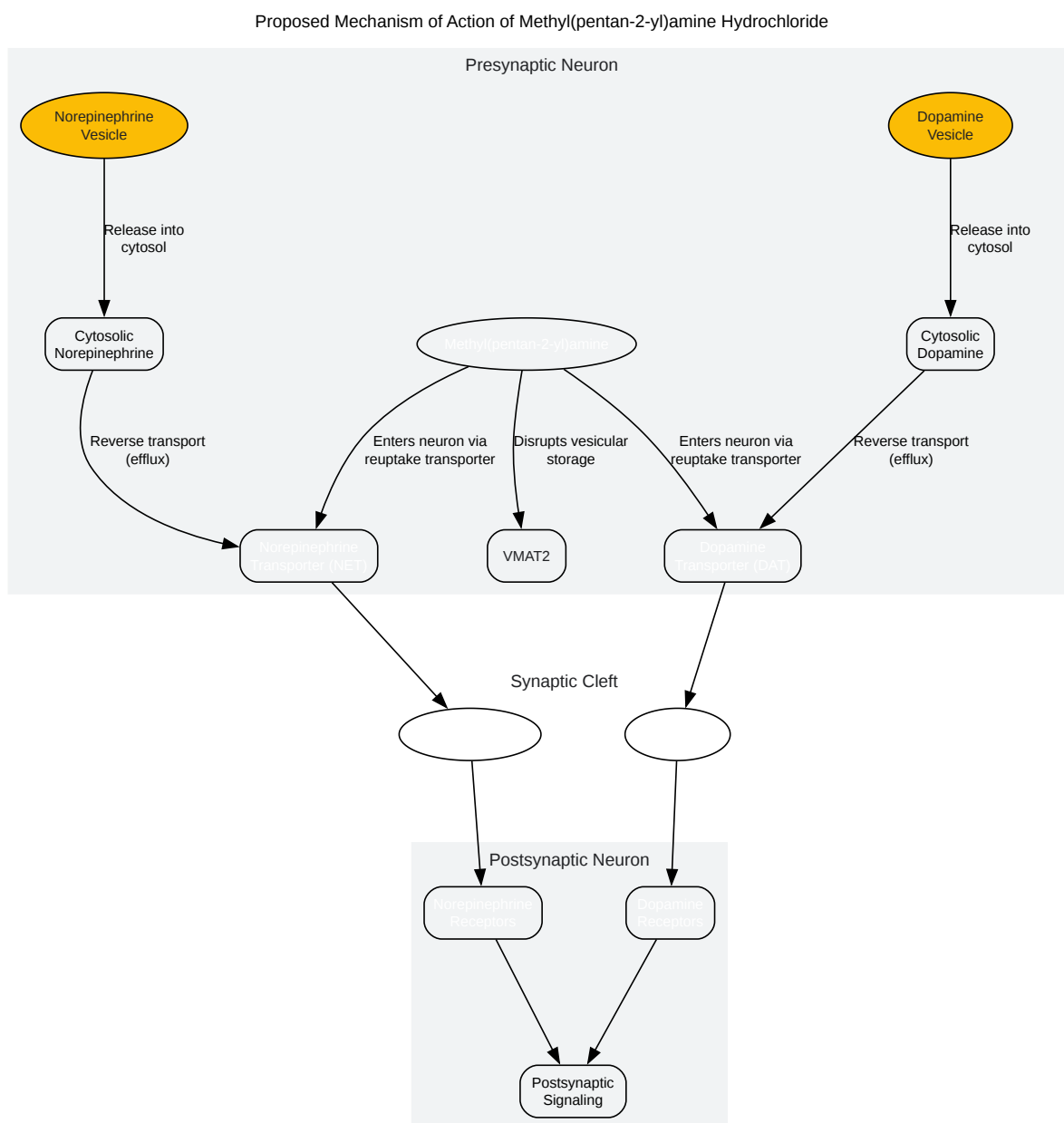
- MS Conditions: Use electron ionization (EI) at 70 eV. The expected fragmentation pattern for aliphatic amines typically involves alpha-cleavage, which is the cleavage of the carbon-carbon bond adjacent to the nitrogen atom. For methyl(pentan-2-yl)amine, the major fragments would likely result from the loss of a propyl radical or a methyl radical from the molecular ion.

Biological Activity and Mechanism of Action

Methyl(pentan-2-yl)amine hydrochloride is structurally related to other stimulant compounds and is presumed to act as a central nervous system (CNS) stimulant. Its pharmacological effects are likely mediated through its interaction with monoamine neurotransmitter systems.

Proposed Mechanism of Action

The proposed mechanism of action for **methyl(pentan-2-yl)amine hydrochloride** involves the release of the neurotransmitters norepinephrine and dopamine from presynaptic nerve terminals. It is believed to act as a norepinephrine-dopamine releasing agent (NDRA).



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Caption: Proposed signaling pathway for **Methyl(pentan-2-yl)amine hydrochloride**.

This proposed mechanism involves the following steps:

- **Uptake:** Methyl(pentan-2-yl)amine enters presynaptic neurons via dopamine transporters (DAT) and norepinephrine transporters (NET).
- **Vesicular Disruption:** Once inside the neuron, it disrupts the vesicular monoamine transporter 2 (VMAT2), leading to the release of dopamine and norepinephrine from synaptic vesicles into the cytoplasm.
- **Reverse Transport:** The increased cytoplasmic concentrations of these neurotransmitters cause a reversal of the direction of DAT and NET, resulting in the efflux of dopamine and norepinephrine into the synaptic cleft.
- **Receptor Activation:** The elevated levels of dopamine and norepinephrine in the synapse lead to increased activation of their respective postsynaptic receptors, resulting in the observed stimulant effects.

Safety and Handling

Methyl(pentan-2-yl)amine hydrochloride is classified as a hazardous substance. It is reported to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^[1] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood.

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